Spectroscopic Characterization of N-(2-methoxyphenyl)-2,6-dimethylaniline: A Technical Guide

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Compound of Interest

Compound Name:	*N-(2-methoxyphenyl)-2,6-dimethylaniline*
CAS No.:	*58656-24-9*
Cat. No.:	*B1626809*

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This technical guide provides a comprehensive overview of the spectroscopic data for **N-(2-methoxyphenyl)-2,6-dimethylaniline**, a diarylamine of interest in pharmaceutical and materials science research. While direct experimental spectra for this specific compound are not readily available in public databases, this document presents a detailed, predictive analysis based on established principles of spectroscopy and data from structurally analogous compounds. This approach offers valuable insights for researchers involved in the synthesis, identification, and characterization of this and related molecules.

Introduction: The Significance of N-(2-methoxyphenyl)-2,6-dimethylaniline

Diarylamines are a class of organic compounds that serve as crucial building blocks in the synthesis of a wide range of functional molecules, including pharmaceuticals, agrochemicals, and materials for organic electronics.[1][2] The specific compound, **N-(2-methoxyphenyl)-2,6-dimethylaniline**, combines the structural features of a sterically hindered 2,6-dimethylaniline

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moiety with an electronically distinct 2-methoxyphenyl group. This unique combination is expected to impart specific conformational and electronic properties, making its unambiguous characterization essential for any application.

Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the structural elucidation and purity assessment of organic compounds. This guide will delve into the expected spectroscopic signatures of **N-(2-methoxyphenyl)-2,6-dimethylaniline**, providing a foundational reference for researchers.

Molecular Structure and Predicted Spectroscopic Behavior

The structure of **N-(2-methoxyphenyl)-2,6-dimethylaniline** is presented below. The analysis of its spectroscopic data relies on understanding the electronic and steric effects of the substituents on the aromatic rings and the central amine linkage.

Caption: Molecular Structure of **N-(2-methoxyphenyl)-2,6-dimethylaniline**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. The predicted ^{1}H and ^{13}C NMR spectra of **N-(2-methoxyphenyl)-2,6-dimethylaniline** are discussed below. The chemical shifts are referenced to tetramethylsilane (TMS) at 0.00 ppm.[3]

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons, the N-H proton, the methoxy protons, and the methyl protons. Due to the steric hindrance from the two methyl groups on one ring and the methoxy group on the other, restricted rotation around the C-N bonds might lead to broadened signals at room temperature.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Notes
Aromatic-H (methoxyphenyl)	6.8 - 7.2	Multiplet	4H	The protons on the methoxy-substituted ring will appear in the typical aromatic region, with their exact shifts influenced by the electron-donating methoxy group and the amine linkage.
Aromatic-H (dimethylphenyl)	6.9 - 7.1	Multiplet	3H	The protons on the dimethyl-substituted ring are expected to be in a similar region, with potential for some shielding from the methyl groups.
N-H	5.5 - 6.5	Broad Singlet	1H	The chemical shift of the N-H proton is highly dependent on solvent and concentration. It is expected to be a broad signal due to quadrupole broadening and

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				potential hydrogen bonding.
O-CH_3	3.8 - 3.9	Singlet	3H	The methoxy group protons will appear as a sharp singlet in a characteristic downfield region.
Ar-CH_3	2.1 - 2.3	Singlet	6H	The two methyl groups on the aniline ring are chemically equivalent and will give rise to a single, sharp signal.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Notes
Aromatic C-N (dimethylphenyl)	145 - 150	The carbon directly attached to the nitrogen is expected to be significantly deshielded.
Aromatic C-O (methoxyphenyl)	150 - 155	The carbon bearing the methoxy group will be the most downfield aromatic carbon due to the oxygen's electronegativity.
Aromatic C-H & C-C	110 - 140	The remaining aromatic carbons will resonate in this range, with their specific shifts determined by their position relative to the substituents.
O-CH_3	55 - 60	The methoxy carbon appears in a characteristic region.
Ar-CH_3	18 - 22	The methyl carbons are expected in the upfield region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **N-(2-methoxyphenyl)-2,6-dimethylaniline** is expected to show characteristic absorption bands for the N-H bond, C-N bond, C-O bond, and aromatic C-H and C=C bonds.

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Vibrational Mode	Expected Frequency (cm^{-1})	Intensity	Notes
N-H Stretch	3350 - 3450	Medium	A sharp to medium band characteristic of a secondary amine. Its position can be affected by hydrogen bonding.
Aromatic C-H Stretch	3000 - 3100	Medium	Typical for C-H stretching in aromatic rings.
Aliphatic C-H Stretch	2850 - 2980	Medium	Arises from the methyl and methoxy groups.
Aromatic C=C Stretch	1580 - 1620 and 1450 - 1500	Medium to Strong	These bands are characteristic of the benzene ring vibrations.
N-H Bend	1500 - 1550	Medium	Bending vibration of the N-H bond.
C-N Stretch	1250 - 1350	Strong	A strong band indicating the stretching of the aromatic amine C-N bond.
C-O Stretch (Aryl Ether)	1200 - 1275 (asymmetric) and 1000 - 1050 (symmetric)	Strong	Strong absorptions characteristic of the aryl-alkyl ether linkage.
Aromatic C-H Out-of-Plane Bend	700 - 900	Strong	The pattern of these bands can provide information about the substitution pattern of the aromatic rings.

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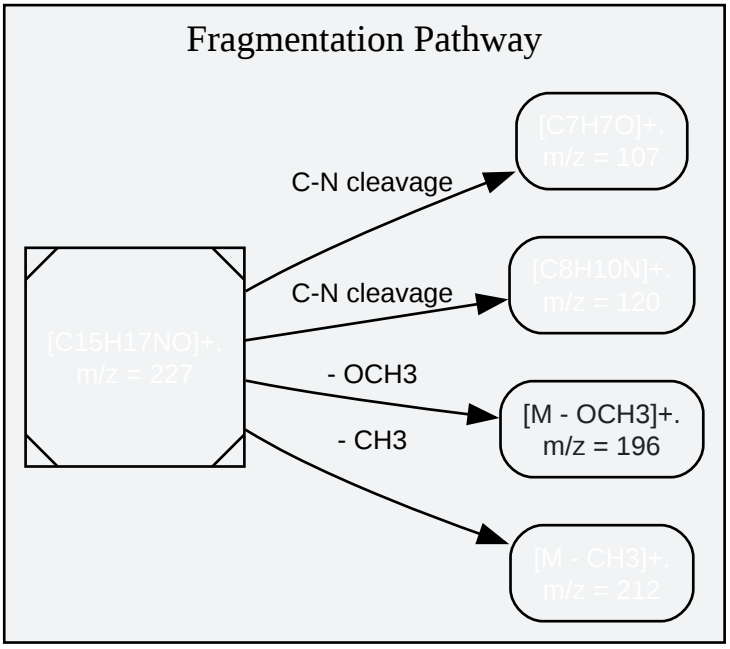
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. For **N-(2-methoxyphenyl)-2,6-dimethylaniline** ($C_{15}H_{17}NO$), the expected molecular weight is approximately 227.30 g/mol .

Predicted Mass Spectrum Data

- Molecular Ion (M^+): m/z = 227. This peak should be reasonably abundant.
- Key Fragmentation Patterns: The fragmentation of diarylamines is often initiated by cleavage of the C-N bonds or bonds adjacent to the aromatic rings.



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Caption: Predicted Key Fragmentation Pathways in Mass Spectrometry

Experimental Protocols

For researchers aiming to synthesize and characterize **N-(2-methoxyphenyl)-2,6-dimethylaniline**, the following general protocols, adapted from established methods for diarylamine synthesis, can be employed.[4][5]

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Synthesis: Palladium-Catalyzed Buchwald-Hartwig Amination

This is a widely used and versatile method for the formation of C-N bonds.

- Reaction Setup: To an oven-dried Schlenk tube, add 2,6-dimethylaniline (1.0 mmol), 2-bromoanisole (1.2 mmol), a palladium catalyst such as $Pd_2(dba)_3$ (0.01 mmol), a suitable phosphine ligand like Xantphos (0.02 mmol), and a base such as sodium tert-butoxide (1.4 mmol).
- Solvent Addition: Add anhydrous toluene (5 mL) to the tube under an inert atmosphere (e.g., argon or nitrogen).
- Reaction: Stir the mixture at 100-110 °C for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Workup: After cooling to room temperature, quench the reaction with water and extract the product with an organic solvent like ethyl acetate.
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Spectroscopic Analysis

- NMR Spectroscopy: Dissolve a sample of the purified compound (5-10 mg) in an appropriate deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) and acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.[3]
- IR Spectroscopy: Obtain the IR spectrum of the purified compound using a Fourier-transform infrared (FTIR) spectrometer, either as a thin film on a salt plate (for oils) or as a KBr pellet (for solids).
- Mass Spectrometry: Analyze the purified compound using a mass spectrometer, typically with electron ionization (EI) or electrospray ionization (ESI), to determine the molecular weight and fragmentation pattern.

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Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **N-(2-methoxyphenyl)-2,6-dimethylaniline**. By leveraging data from structurally similar compounds and fundamental spectroscopic principles, this document serves as a valuable resource for the identification and characterization of this and related diarylamines. The outlined experimental protocols offer a starting point for its synthesis and subsequent empirical spectroscopic analysis. As with any predictive study, experimental verification of these spectral characteristics is the ultimate standard for structural confirmation.

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